

Proper Disposal Procedures for Gpr183-IN-2: A Comprehensive Guide

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Compound of Interest

Compound Name: Gpr183-IN-2

Cat. No.: B15606613

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Immediate Safety and Logistical Information for Laboratory Professionals

For researchers, scientists, and drug development professionals utilizing **Gpr183-IN-2**, a potent G-protein coupled receptor 183 inhibitor, adherence to proper disposal protocols is paramount for laboratory safety and environmental compliance. This guide provides essential, step-by-step procedural information for the safe handling and disposal of **Gpr183-IN-2**, based on established safety data.

The primary source for chemical safety and disposal is the Safety Data Sheet (SDS) provided by the manufacturer. The information presented here is based on available safety data for **Gpr183-IN-2** (CAS No. 2924064-10-6).

Key Safety and Disposal Information

All quantitative data and procedural guidance are summarized from the official Safety Data Sheet to ensure accuracy and operational clarity.

Identifier	CAS Number	Molecular Formula	Molecular Weight	Disposal Recommendation	Personal Protective Equipment (PPE)
Gpr183-IN-2	2924064-10-6	C ₁₉ H ₂₃ BrN ₂ O ₃	407.3 g/mol	Dispose of as hazardous waste in accordance with local, state, and federal regulations.	Safety glasses, chemical-resistant gloves, lab coat.

Step-by-Step Disposal Protocol

The proper disposal of **Gpr183-IN-2**, as with any chemical reagent, must be conducted in a manner that ensures the safety of laboratory personnel and minimizes environmental impact. The following protocol is a step-by-step guide for the disposal of this compound.

1. Consult the Safety Data Sheet (SDS): Before handling or disposing of **Gpr183-IN-2**, always locate and thoroughly read the manufacturer-provided SDS. This document contains the most detailed and specific information regarding hazards, handling, and disposal.
2. Wear Appropriate Personal Protective Equipment (PPE): Ensure that all personnel handling the waste are equipped with the necessary PPE, including but not limited to:
 - Safety glasses or goggles
 - Chemical-resistant gloves (e.g., nitrile)
 - A properly fitted lab coat
3. Waste Segregation:
 - Solid Waste: Unused or expired **Gpr183-IN-2** powder should be collected in a designated, clearly labeled hazardous waste container. Do not mix with other incompatible waste streams.

- Liquid Waste: Solutions containing **Gpr183-IN-2** should be collected in a separate, sealed, and clearly labeled hazardous liquid waste container. If the solvent used is flammable, the waste container must be appropriate for flammable liquids.
- Contaminated Materials: Any materials that have come into contact with **Gpr183-IN-2**, such as pipette tips, weighing paper, and contaminated gloves, should be disposed of as solid hazardous waste in a designated, lined container.

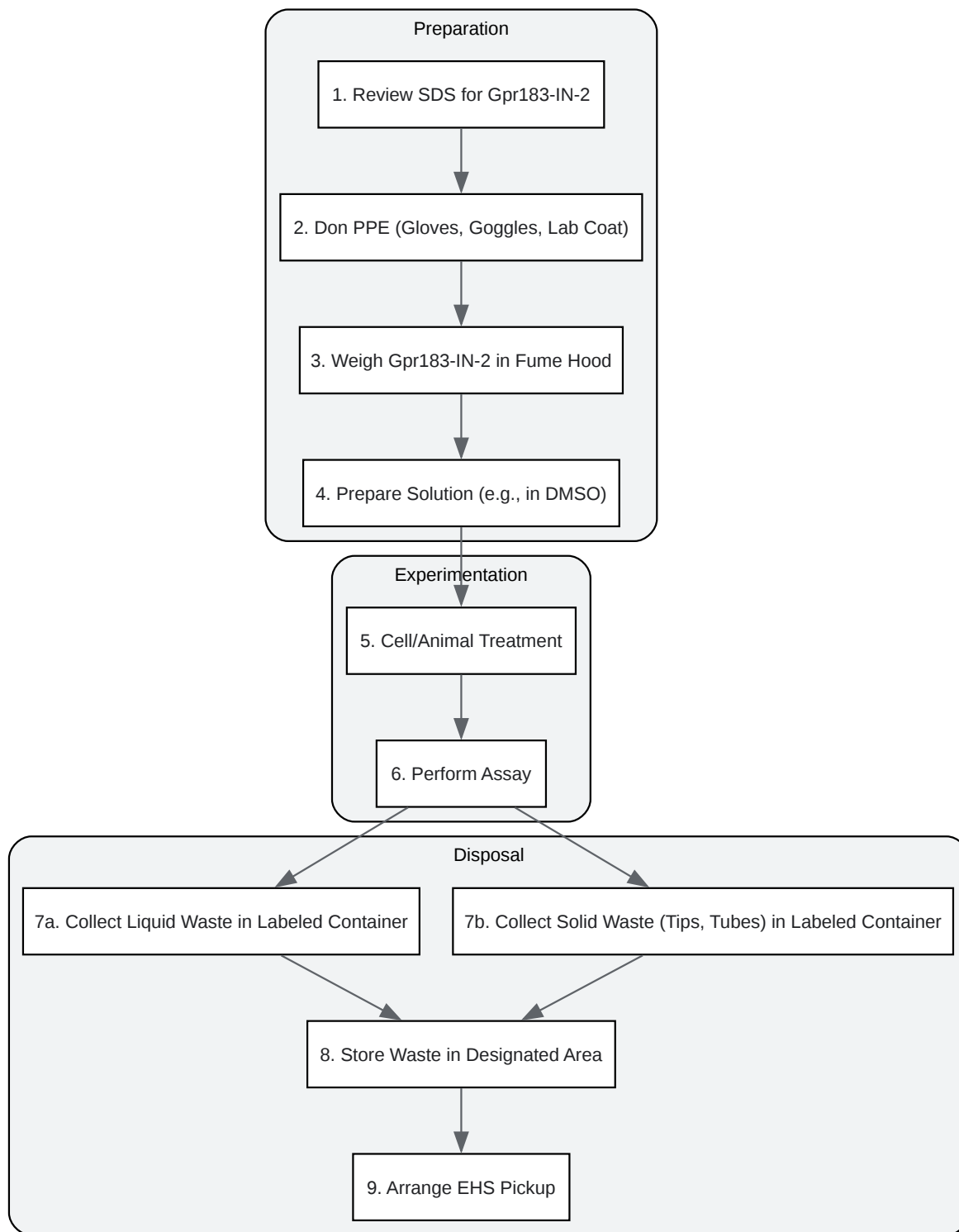
4. Labeling: All waste containers must be clearly and accurately labeled with the full chemical name ("**Gpr183-IN-2**"), the CAS number (2924064-10-6), and the appropriate hazard symbols as indicated in the SDS.

5. Storage: Store waste containers in a designated, secure, and well-ventilated waste accumulation area, away from incompatible materials.

6. Disposal: Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor. Do not attempt to dispose of **Gpr183-IN-2** down the drain or in regular trash.

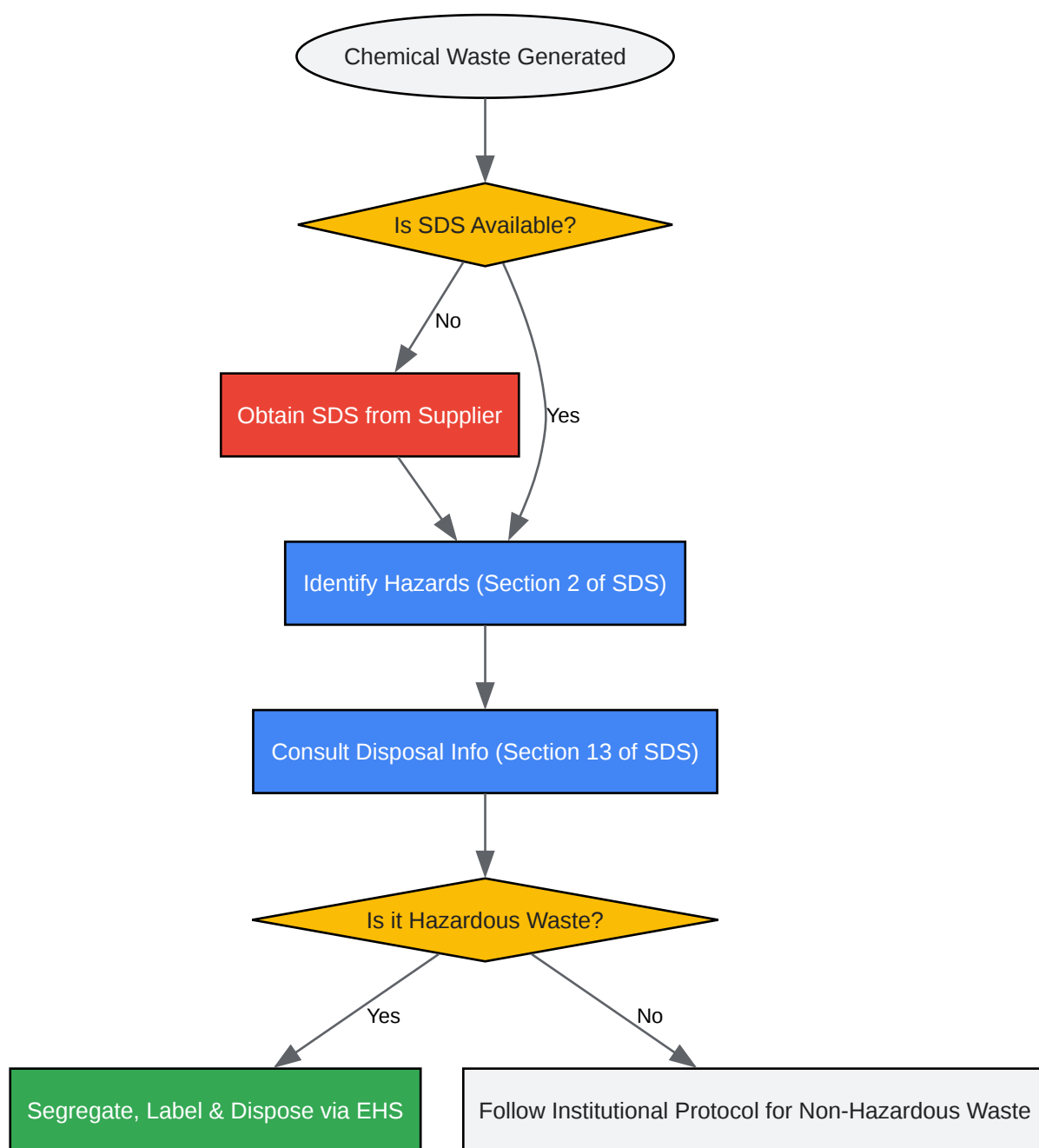
Experimental Workflow and Disposal Decision Process

To ensure safety and compliance at every step, from handling to disposal, the following diagrams illustrate a typical experimental workflow and the mandatory decision-making process for chemical waste disposal.



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Caption: Experimental Workflow for Handling **Gpr183-IN-2**.



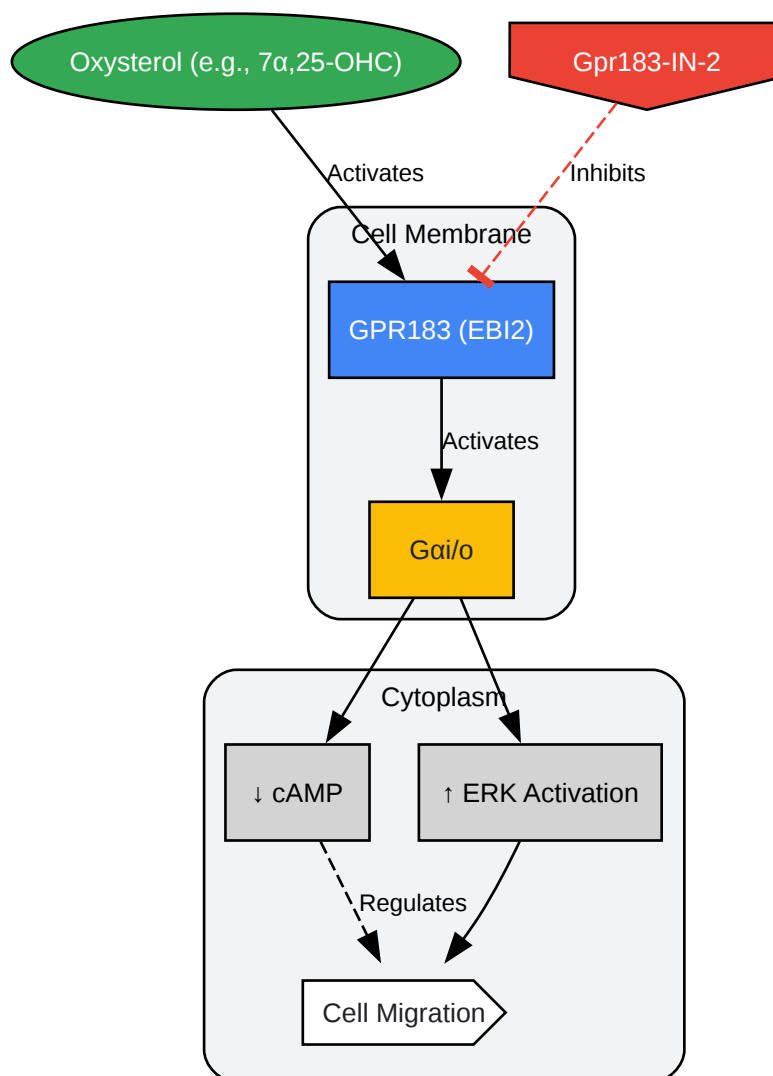
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Caption: Mandatory Chemical Disposal Decision-Making Process.

Gpr183 Signaling Pathway

Gpr183, also known as Epstein-Barr virus-induced gene 2 (EBI2), is a G-protein coupled receptor that plays a crucial role in the immune system. Its signaling is initiated by the binding

of oxysterols, leading to the activation of downstream pathways that regulate immune cell migration. **Gpr183-IN-2** acts as an inhibitor of this receptor, blocking these downstream effects.



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Caption: Simplified GPR183 Signaling Pathway.

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